

Hazards and handling of tert-butyl isobutyrate

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Compound of Interest

Compound Name: *Tert-butyl 2-methylpropanoate*

Cat. No.: *B095702*

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An In-depth Technical Guide to the Hazards and Handling of tert-Butyl Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards, handling, and safety precautions for tert-butyl isobutyrate. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals working with this compound.

Chemical and Physical Properties

tert-Butyl isobutyrate is a flammable liquid with a sweet odor.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C8H16O2	[2]
Molecular Weight	144.21 g/mol	[3]
Appearance	Colorless liquid	[1]
Odor	Sweet	[1]
Boiling Point/Range	147 - 149 °C / 296.6 - 300.2 °F @ 1013 hPa	[1]
Melting Point/Range	-81 °C / -113.8 °F	[1]
Flash Point	38 °C / 100.4 °F (Closed Cup)	[1]
Autoignition Temperature	432 °C / 809.6 °F	[1]
Specific Gravity	0.856	[1]
Vapor Density	4.97	[1]
Solubility	1 g/L @ 20 °C in water	[1]

Hazard Identification and Classification

tert-Butyl isobutyrate is classified as a flammable liquid and is known to cause skin and eye irritation.[3][4]

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation

Signal Word: Danger[3]

Toxicological Information

The toxicological data for tert-butyl isobutyrate is limited. Acute toxicity is low, but it can be an irritant upon contact.[\[4\]](#)

Toxicity Test	Species	Route	Value	Source
Acute Oral Toxicity (LD50)	Rat	Oral	>5000 mg/kg	[4]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>5000 mg/kg	[4]

Key Toxicological Hazards:

- Skin Contact: Causes skin irritation. Can be absorbed through the skin.[\[4\]](#)
- Eye Contact: Causes eye irritation.[\[4\]](#)
- Inhalation: May cause respiratory tract irritation.[\[4\]](#)
- Ingestion: Low toxicity.[\[4\]](#)

Chronic Toxicity:

- Carcinogenic, Mutagenic, and Teratogenic Effects: Not available.[\[4\]](#)
- Developmental Toxicity: Not available.[\[4\]](#)

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with tert-butyl isobutyrate.

General Handling Precautions:

- Wear suitable protective clothing, including gloves and eye/face protection.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)

- Do not breathe gas, fumes, vapor, or spray.[4]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[1]
- Use only in a well-ventilated area or under a fume hood.[1][4]
- Ground and bond container and receiving equipment to prevent static discharge.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Use only non-sparking tools.[1]

Storage:

- Store in a segregated and approved area.[4]
- Keep the container in a cool, well-ventilated area.[4]
- Keep the container tightly closed and sealed until ready for use.[4]
- Store locked up.[1]

Experimental Protocols

While specific experimental protocols for tert-butyl isobutyrate are not readily available, the following general procedures for handling flammable and irritant liquids should be followed.

Protocol for Dispensing:

- Ensure all work is conducted in a properly functioning chemical fume hood.
- Wear appropriate personal protective equipment (PPE): flame-resistant lab coat, chemical splash goggles, and chemical-resistant gloves.
- Ground the dispensing container and the receiving vessel to prevent the buildup of static electricity.
- Use a funnel for transferring the liquid to minimize splashing.

- If using a syringe, ensure it is compatible with the chemical and use a Luer-lock syringe to prevent accidental needle detachment.
- After dispensing, securely close both containers.
- Clean any spills immediately with an appropriate absorbent material.

Protocol for a Small-Scale Reaction:

- Set up the reaction apparatus in a chemical fume hood.
- Ensure all glassware is dry and free of contaminants.
- Add tert-butyl isobutyrate to the reaction vessel using a grounded syringe or cannula.
- Maintain an inert atmosphere if the reaction is sensitive to air or moisture.
- Monitor the reaction temperature to prevent overheating, as vapors can form explosive mixtures with air.
- Upon completion, quench the reaction carefully, considering the reactivity of the products.

Emergency Procedures

Fire Fighting Measures:

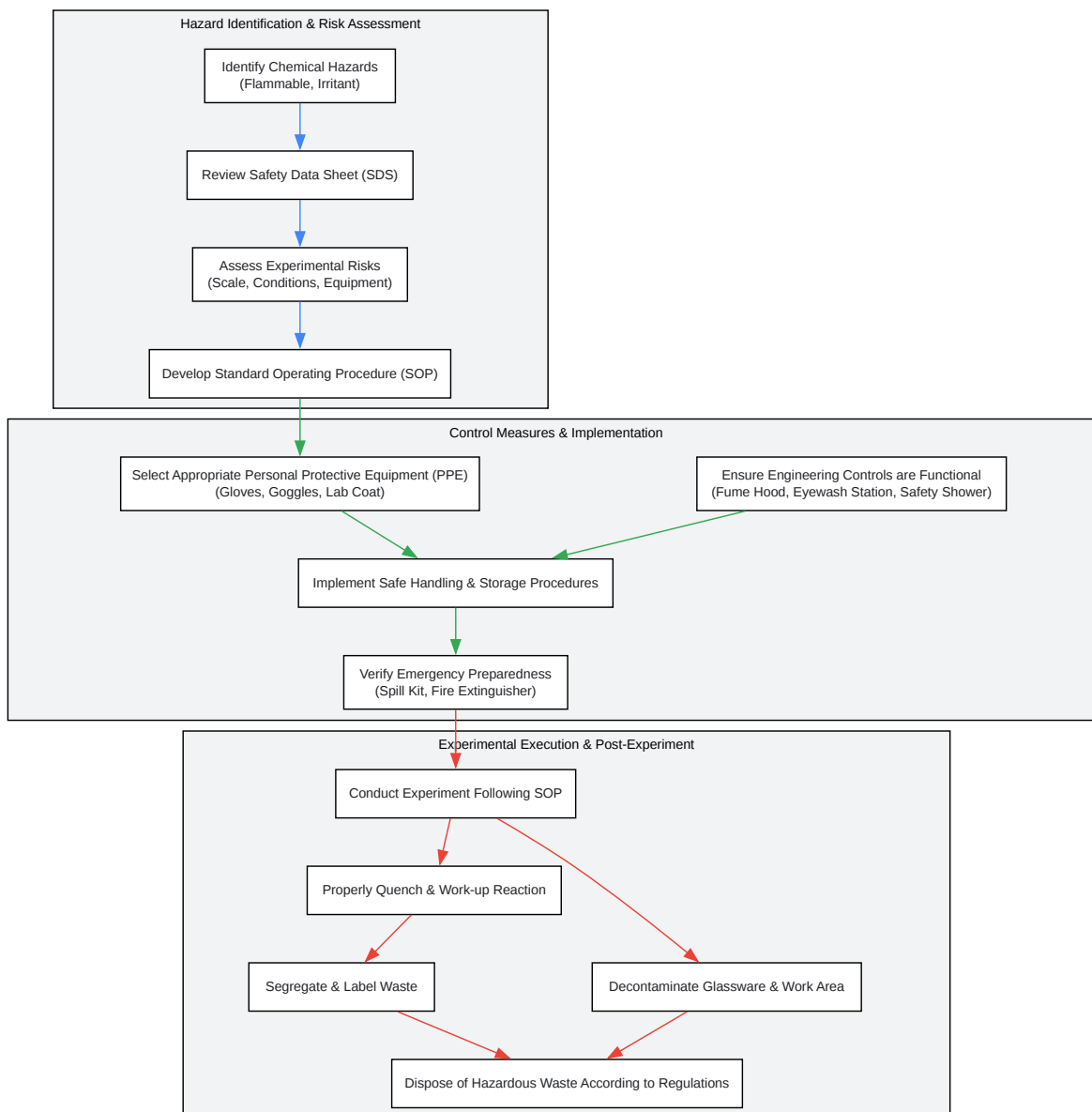
- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, water spray, or carbon dioxide.[4]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[5]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[1] Hazardous combustion products include carbon oxides (CO, CO₂).[4]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.[7]
Remove all sources of ignition.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, diatomite, acid binders) and place in a suitable container for disposal.[4]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of tert-butyl isobutyrate in a research environment.



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Caption: Logical workflow for the safe handling of tert-butyl isobutyrate.

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